

TSCHIMGANIDINE: A Technical Guide to its Role in Improving Glucose Homeostasis

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Compound of Interest

Compound Name: **TSCHIMGANIDINE**

Cat. No.: **B000101**

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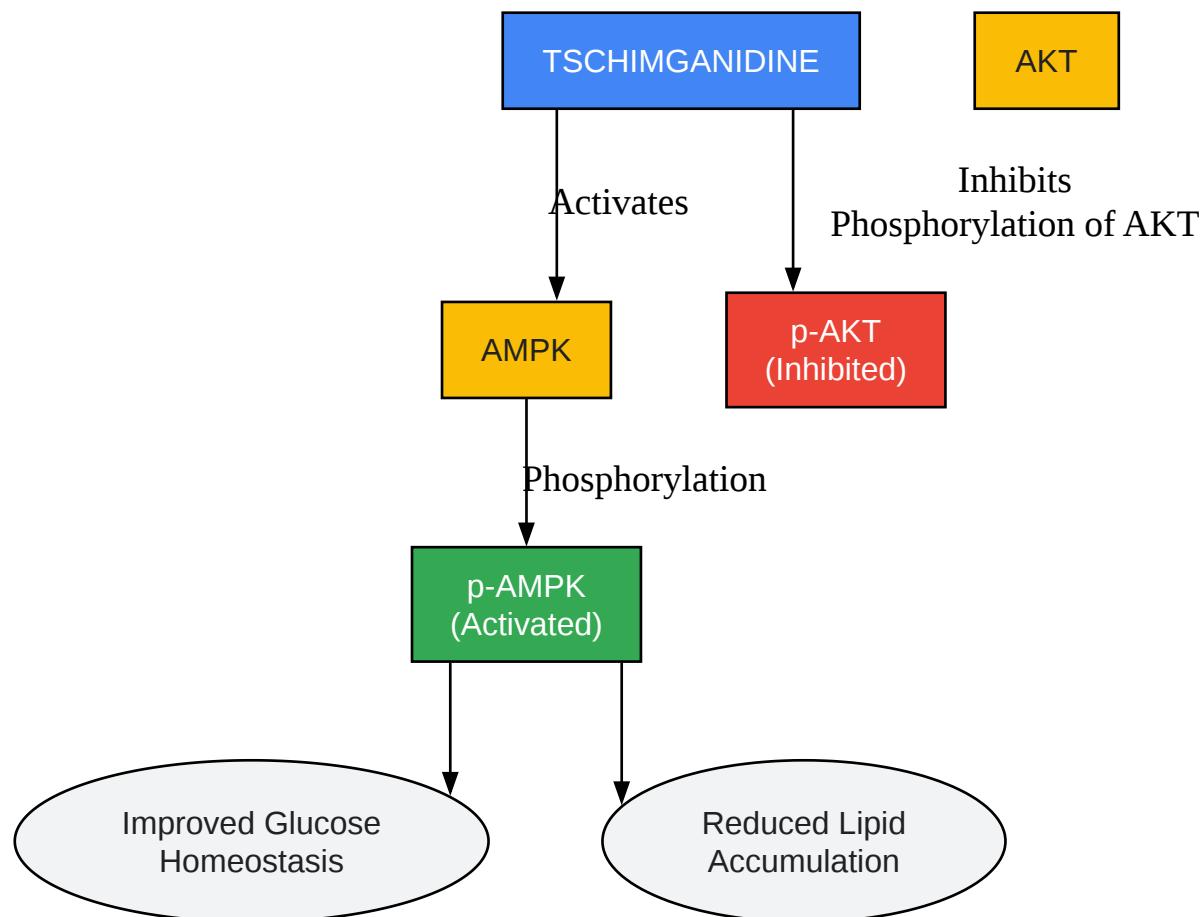
For Researchers, Scientists, and Drug Development Professionals

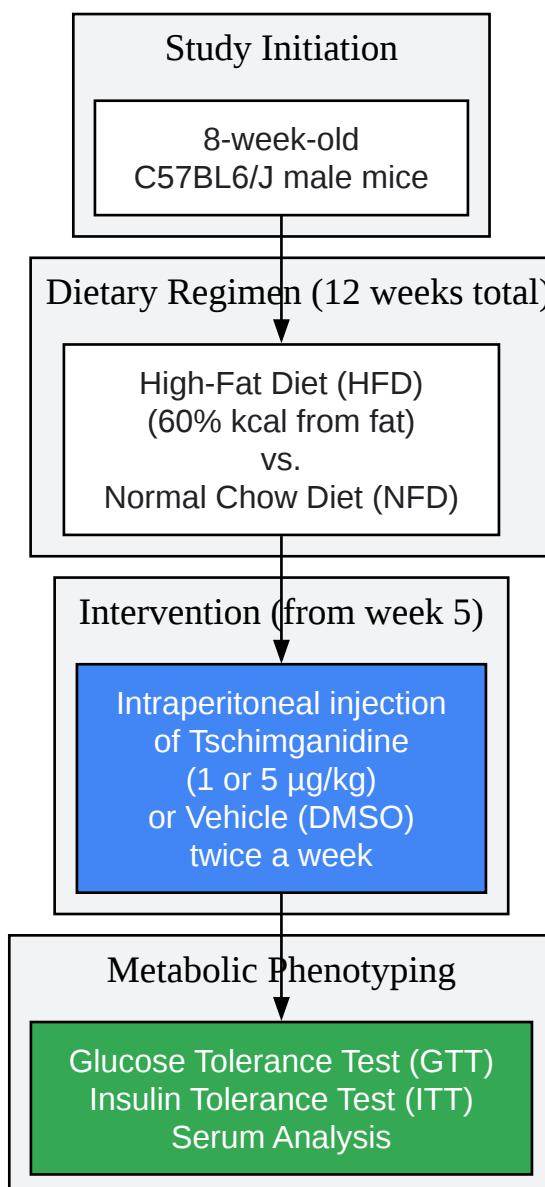
This technical guide provides an in-depth analysis of **TSCHIMGANIDINE**, a terpenoid compound isolated from the Umbelliferae family, and its effects on glucose homeostasis. The information presented is based on preclinical *in vivo* studies and is intended to inform further research and development efforts.

Core Mechanism of Action: AMPK Activation

Tschimganidine has been shown to exert its metabolic benefits primarily through the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.^{[1][2][3]} Concurrently, it has been observed to decrease the phosphorylation of AKT, another crucial component of metabolic signaling pathways.^{[1][2]} The activation of AMPK by **tschimganidine** leads to downstream effects that collectively contribute to improved glucose metabolism and reduced lipid accumulation.^{[1][3]}

Signaling Pathway





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References

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- 2. Tschimganidine reduces lipid accumulation through AMPK activation and alleviates high-fat diet-induced metabolic diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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